

# Inter-laboratory comparison of PuO<sub>2</sub> isotopic measurements

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An Inter-laboratory Comparison of Plutonium Oxide (PuO<sub>2</sub>) Isotopic Measurements: A Guide for Researchers

This guide provides an objective comparison of analytical techniques for the determination of plutonium oxide (PuO<sub>2</sub>) isotopic composition, supported by data from international inter-laboratory comparison exercises and certified reference materials. It is intended for researchers, scientists, and professionals in the fields of nuclear material analysis, safeguards, and radiochemistry.

## Introduction

Accurate and precise measurement of the isotopic composition of plutonium is crucial for nuclear material accountancy, safeguards, and non-proliferation. Inter-laboratory comparisons and proficiency testing programs are essential for evaluating the performance and comparability of different analytical methods and laboratories. This guide summarizes key findings from such comparisons, focusing on commonly used techniques for the analysis of PuO<sub>2</sub>.

## Data Presentation

The following tables present quantitative data from a significant inter-laboratory exercise and the certified values of a widely used reference material.

Table 1: Results from the Pu-2000 Inter-laboratory Exercise for MOX Samples (Gamma Spectrometry)

The Pu-2000 exercise, organized by the European Safeguards Research and Development Association (ESARDA), aimed to test the performance of non-destructive assay (NDA) methods for plutonium isotopic analysis.[1][2] The following table summarizes the performance of the FRAM (Fixed-energy Response-function Analysis with Multiple efficiencies) gamma spectrometry analysis code from one participating laboratory on 17 Mixed Oxide (MOX) fuel samples.[3]

Isotope	Average Ratio (FRAM/Certified)	Relative Standard Deviation (%)
<sup>238</sup> Pu	0.9943	4.55
<sup>239</sup> Pu	1.022	0.41
<sup>240</sup> Pu	0.9940	1.13
<sup>241</sup> Pu	1.0098	1.67
<sup>241</sup> Am	1.0194	3.05

Table 2: Certified Isotopic Composition of NBL CRM 122 PuO<sub>2</sub>

The New Brunswick Laboratory (NBL) Certified Reference Material (CRM) 122 is a plutonium oxide standard used for quality control and calibration.[4][5][6] The certified values provide a benchmark for laboratory performance.

Isotope	Atom %	95% Confidence Interval
<sup>238</sup> Pu	0.0521	± 0.0011
<sup>239</sup> Pu	87.305	± 0.004
<sup>240</sup> Pu	11.539	± 0.004
<sup>241</sup> Pu	Not Certified	
<sup>242</sup> Pu	Not Certified	

## Experimental Protocols

Detailed methodologies are crucial for understanding the comparability of results. The following sections outline the typical experimental protocols for the key analytical techniques used in inter-laboratory comparisons of PuO<sub>2</sub> isotopic measurements.

### High-Resolution Gamma Spectrometry (HRGS)

HRGS is a non-destructive technique widely used for the isotopic analysis of plutonium-bearing materials.<sup>[7][8]</sup>

- **Principle:** This method relies on the detection and analysis of gamma rays emitted from the spontaneous decay of plutonium isotopes and their daughter products.<sup>[9]</sup> Each isotope emits gamma rays with characteristic energies and intensities, allowing for the determination of their relative abundances.
- **Sample Preparation:** No sample preparation is typically required, as the measurement is non-destructive.<sup>[10]</sup> The PuO<sub>2</sub> sample is placed in a suitable container for measurement.
- **Instrumentation:** A high-purity germanium (HPGe) detector is used to detect the gamma rays. The detector is coupled to a multichannel analyzer (MCA) to acquire the energy spectrum.
- **Data Acquisition:** The sample is counted for a sufficient time to obtain statistically significant peaks in the gamma-ray spectrum. The acquisition time can range from minutes to several hours depending on the sample activity and detector efficiency.
- **Data Analysis:** The complex gamma-ray spectrum is analyzed using specialized software such as FRAM or MGA (Multi-Group Analysis).<sup>[11]</sup> These codes perform peak fitting, background subtraction, and apply corrections for detector efficiency and sample self-attenuation to calculate the isotopic ratios. The abundance of <sup>242</sup>Pu is typically not measured directly by HRGS and is often estimated using isotopic correlations.<sup>[12]</sup>

### Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a high-precision technique for isotopic analysis and is often considered a reference method.

- Principle: TIMS measures the isotopic ratios of elements by ionizing a purified sample on a hot filament and then separating the ions based on their mass-to-charge ratio in a magnetic field.
- Sample Preparation:
  - Dissolution: A known amount of  $\text{PuO}_2$  powder is dissolved, typically using a mixture of nitric acid and hydrofluoric acid, often with heating.[\[5\]](#)
  - Purification: The plutonium is chemically separated from matrix elements and decay products (e.g., americium and uranium) using techniques like anion exchange chromatography.[\[13\]](#)
  - Filament Loading: A small aliquot of the purified plutonium solution is loaded onto a metal filament (e.g., rhenium) and dried.
- Instrumentation: A thermal ionization mass spectrometer equipped with a multicollector system for simultaneous detection of different isotopes is used.
- Data Acquisition: The filament is heated to a high temperature to ionize the plutonium atoms. The resulting ion beams are accelerated and separated in the mass analyzer. The ion currents for each isotope are measured by the detectors.
- Data Analysis: The measured ion currents are used to calculate the isotopic ratios. Corrections for mass fractionation are applied using isotopic standards.

## Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

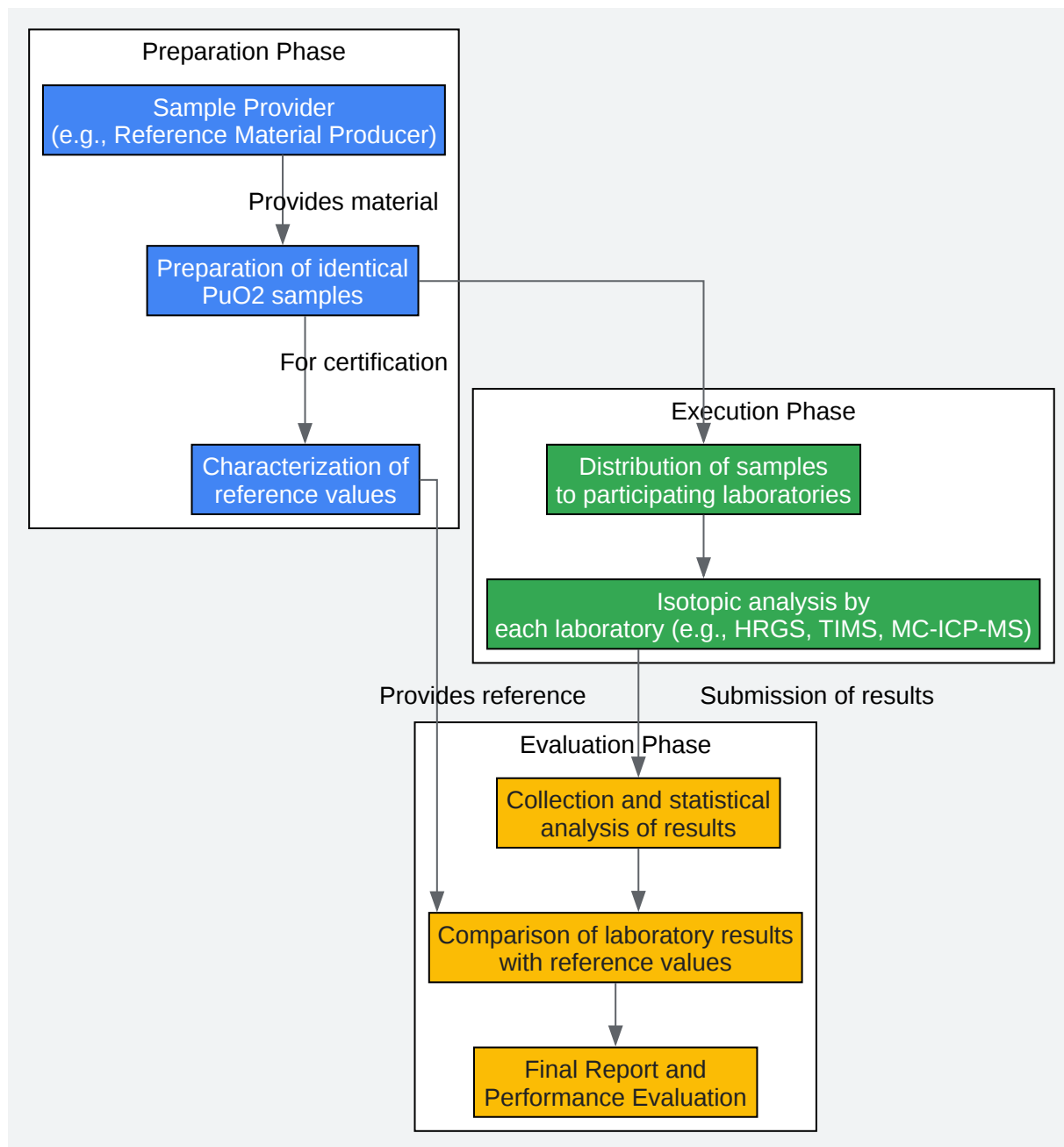
MC-ICP-MS is another powerful technique for high-precision isotopic analysis, offering high sample throughput.

- Principle: This technique uses an inductively coupled plasma source to ionize the sample. The ions are then introduced into a mass spectrometer with multiple collectors to simultaneously measure the ion beams of different isotopes.
- Sample Preparation:

- Dissolution: Similar to TIMS, the  $\text{PuO}_2$  sample is dissolved in a mixture of acids.
- Purification: Chemical separation of plutonium from matrix elements and isobaric interferences (e.g., uranium) is performed using anion exchange or extraction chromatography.
- Instrumentation: A multi-collector inductively coupled plasma mass spectrometer is used. The sample solution is introduced into the plasma via a nebulizer.
- Data Acquisition: The plasma source efficiently ionizes the plutonium atoms. The ions are extracted into the mass spectrometer, and the intensities of the different isotope beams are measured simultaneously by the collector array.
- Data Analysis: Isotopic ratios are calculated from the measured ion intensities. Corrections for mass bias are made by analyzing certified isotopic reference materials. The formation of hydrides (e.g.,  $^{238}\text{UH}^+$  interfering with  $^{239}\text{Pu}^+$ ) must be carefully considered and corrected for. [\[14\]](#)[\[15\]](#)

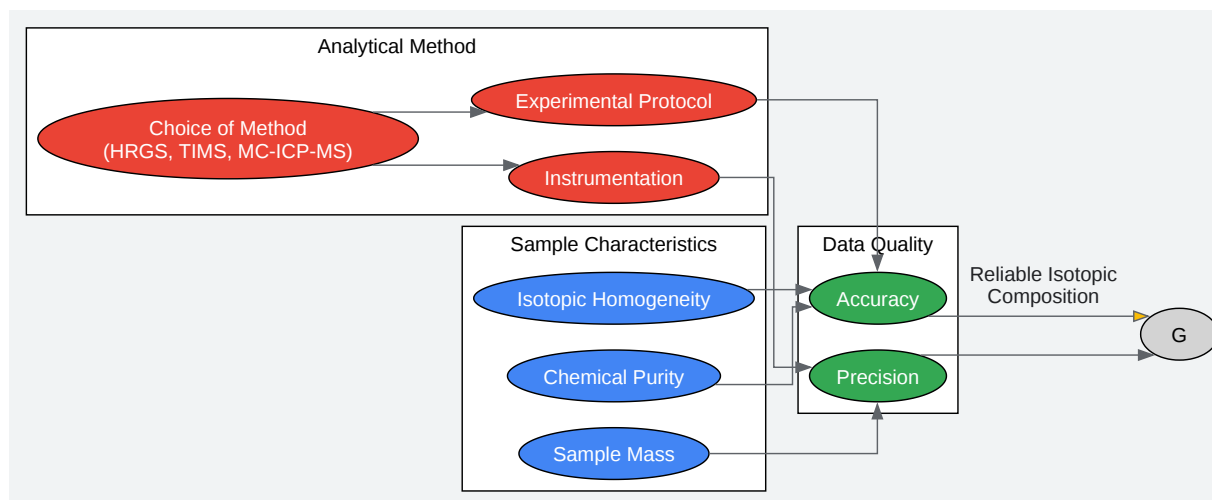
## Visualizations

The following diagrams illustrate the workflow of an inter-laboratory comparison and the logical relationships in the measurement process.



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Workflow of a typical inter-laboratory comparison for PuO<sub>2</sub> isotopic measurements.



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Factors influencing the quality of PuO<sub>2</sub> isotopic measurements.

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- To cite this document: BenchChem. [Inter-laboratory comparison of PuO<sub>2</sub> isotopic measurements]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618126#inter-laboratory-comparison-of-puo2-isotopic-measurements]

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